

Personal protective equipment for handling trans-4-Hydroxy-D-proline

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Compound of Interest

Compound Name: *trans-4-Hydroxy-D-proline*

Cat. No.: B554619

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Essential Safety and Handling Guide for trans-4-Hydroxy-D-proline

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate safety, operational, and disposal information for **trans-4-Hydroxy-D-proline**, a non-essential amino acid commonly used in biochemical research.^[1]

Personal Protective Equipment (PPE)

When handling **trans-4-Hydroxy-D-proline**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following table summarizes the recommended PPE based on safety data sheets.

PPE Category	Recommendation	Citations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[2] [3] [4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Handle with gloves that have been inspected prior to use. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.	[2] [3] [4] [5]
Respiratory Protection	Under normal use conditions where dust formation is avoided, no protective equipment is typically needed. If dust is generated, a particle filter respirator (such as a dust mask type N95) is recommended.	[1] [2] [6] [7]

Operational and Disposal Plans

Handling and Storage:

- Handle in accordance with good industrial hygiene and safety practice.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, or clothing.[\[2\]](#)[\[3\]](#)

- Avoid ingestion and inhalation of dust.[\[2\]](#)[\[3\]](#)
- Keep containers securely sealed when not in use.[\[1\]](#)
- Store in a dry, cool, and well-ventilated place.[\[5\]](#)[\[10\]](#) Protect from light.[\[2\]](#)
- Avoid contact with strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Disposal:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[5\]](#)[\[8\]](#)[\[11\]](#)
- Waste material should not be mixed with other waste and should be left in its original container.[\[8\]](#)
- For spills, sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[1\]](#)[\[9\]](#)

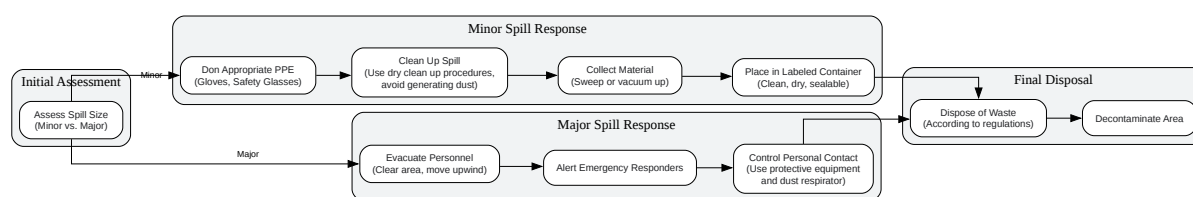
Quantitative Safety Data

trans-4-Hydroxy-D-proline is not generally classified as a hazardous substance.[\[1\]](#) However, it is treated as a "nuisance dust" or "particulates not otherwise regulated" in some occupational health contexts. The following exposure limits have been established:

Jurisdiction	Exposure Limit Type	Value	Citation
US - Hawaii	Air Contaminant Limits (Total dust)	10 mg/m ³	[1]
US - Hawaii	Air Contaminant Limits (Respirable fraction)	5 mg/m ³	[1]
US - Oregon	Permissible Exposure Limits (Z-3) (Inert or Nuisance Dust)	15 mg/m ³	[1]

Chemical Spill Response Workflow

In the event of a spill, a clear and logical procedure is essential to ensure safety and minimize environmental contamination. The following diagram outlines the step-by-step process for handling a spill of **trans-4-Hydroxy-D-proline**.



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Caption: Workflow for handling a chemical spill of **trans-4-Hydroxy-D-proline**.

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